

# A Comprehensive Technical Guide to the Physicochemical Properties of Cefiderocol Sulfate Tosylate

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## Abstract

Cefiderocol is a novel siderophore cephalosporin antibiotic with a unique "Trojan horse" mechanism of action, enabling it to effectively combat a wide range of multidrug-resistant Gram-negative bacteria. This technical guide provides an in-depth overview of the physicochemical properties of its commercially available form, **Cefiderocol Sulfate Tosylate**. The document consolidates available data on its solubility, stability, and other key characteristics, presented in a clear and accessible format. Detailed methodologies for essential analytical techniques are provided to support further research and development. Visual diagrams are included to illustrate its mechanism of action and a general workflow for physicochemical characterization, adhering to the specified technical requirements. While extensive literature exists on its clinical efficacy and mechanism, this guide focuses on the fundamental physicochemical attributes crucial for formulation, manufacturing, and regulatory considerations.

## Introduction

Cefiderocol represents a significant advancement in the fight against antimicrobial resistance. Its innovative structure, which combines a cephalosporin core with a catechol siderophore, allows it to hijack bacterial iron uptake systems to gain entry into the periplasmic space,

thereby bypassing common resistance mechanisms such as porin channel mutations and efflux pumps.<sup>[1][2]</sup> The drug is supplied as a lyophilized powder for injection, formulated as **Cefiderocol Sulfate Tosylate**. A thorough understanding of its physicochemical properties is paramount for researchers and drug development professionals to ensure its quality, safety, and efficacy.

## General Properties

**Cefiderocol Sulfate Tosylate** is a white to slightly yellow, sterile, lyophilized powder.<sup>[3][4]</sup> It is known to be hygroscopic and may exhibit polymorphism, although specific details on polymorphic forms are not publicly available.<sup>[3]</sup>

Table 1: General Physicochemical Properties of **Cefiderocol Sulfate Tosylate**

Property	Description	Reference(s)
Appearance	White to slightly yellow powder	<a href="#">[3]</a> <a href="#">[4]</a>
Formulation	Sterile, lyophilized powder for injection	<a href="#">[1]</a> <a href="#">[4]</a>
Hygroscopicity	Hygroscopic	<a href="#">[3]</a>
Polymorphism	May show polymorphism	<a href="#">[3]</a>
pH of Reconstituted Solution	5.2 to 5.8 (1 g of cefiderocol in 10 mL of water)	<a href="#">[5]</a>

## Quantitative Physicochemical Data

Quantitative data on certain physicochemical properties such as pKa, melting point (from Differential Scanning Calorimetry), specific polymorphic forms (from X-ray Powder Diffraction), and a dynamic vapor sorption isotherm are not publicly available and are likely proprietary information.

## Solubility

**Cefiderocol Sulfate Tosylate** exhibits varied solubility in different solvents, a critical factor for its formulation and in vitro experimental design.

Table 2: Solubility Profile of Cefiderocol and its Sulfate Tosylate Salt

Solvent	Solubility	Reference(s)
Methanol	Freely soluble	[3]
Water	Slightly soluble	[3]
Dehydrated Ethanol	Slightly soluble	[3]
Acetonitrile	Practically insoluble	[3]
DMSO	Soluble	[6]
Acetone	Soluble	[6]
Dichloromethane	Soluble	[6]
Ethyl Acetate	Soluble	[6]

## Stability

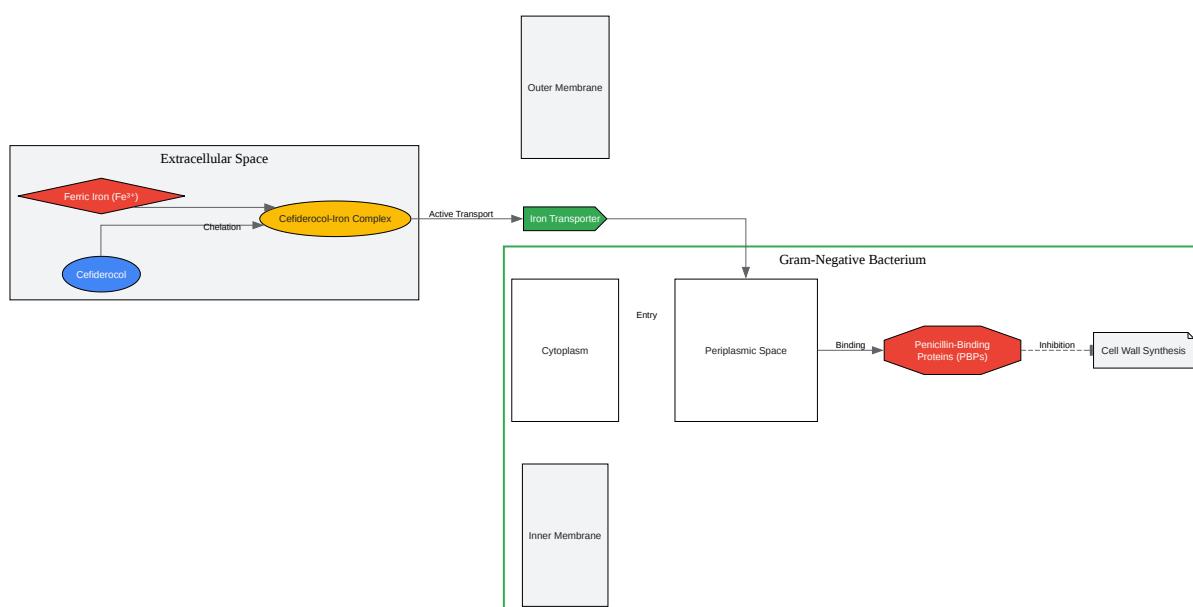
The stability of Cefiderocol is influenced by the solvent, concentration, temperature, and exposure to light.

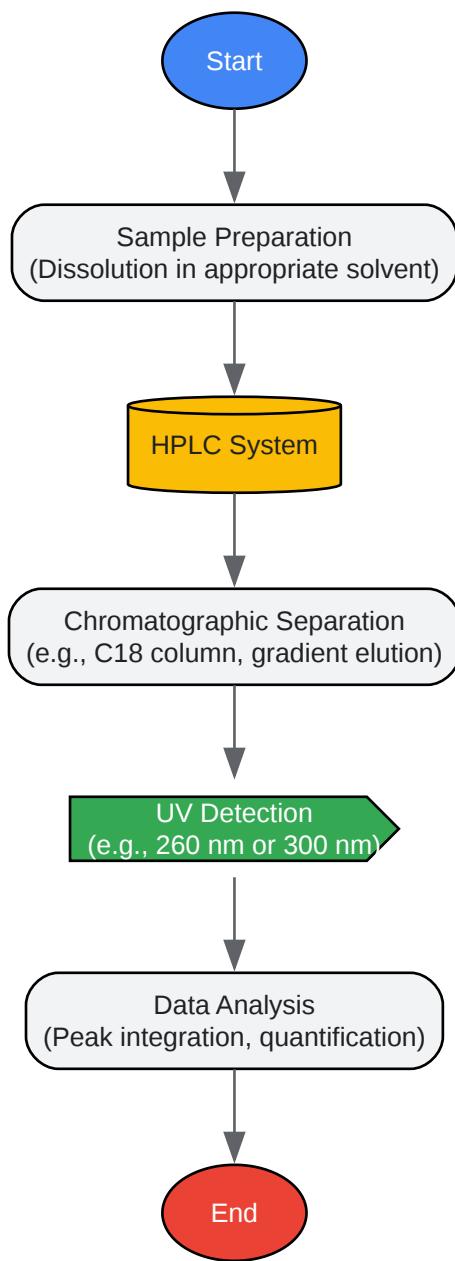
Table 3: Stability of Cefiderocol in Solution

Condition	Observation	Reference(s)
Reconstituted Solution (in vial)	May be stored for up to 1 hour at room temperature.	[7]
Diluted IV Solution (Room Temperature)	Stable for up to 6 hours.	[7]
Diluted IV Solution (Refrigerated)	May be stored for up to 24 hours at 2–8°C, protected from light. Must be used within 6 hours after removal from refrigeration.	[7]
62.5 mg/mL in NS or D5W (Polypropylene Syringes, Room Temp)	Retains >90% of initial concentration for 12 hours, with or without light protection. After 24 hours, most solutions retained >90% of the initial concentration. After 48 hours, no solution retained >90% of the initial concentration.	[8]

## Mechanism of Action and Cellular Entry

Cefiderocol's unique mechanism of action involves a "Trojan horse" strategy. The catechol side chain of Cefiderocol chelates ferric iron, which is essential for bacterial survival. This Cefiderocol-iron complex is then actively transported across the outer membrane of Gram-negative bacteria via their own iron uptake channels. Once in the periplasmic space, Cefiderocol dissociates from the iron and inhibits bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), leading to cell death. This mechanism allows Cefiderocol to bypass resistance mechanisms that affect other  $\beta$ -lactam antibiotics.[1][2]





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